

A Comparative Performance Analysis of Disperse Green 9 in Various Polymer Matrices

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Compound of Interest

Compound Name: Disperse green 9

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For researchers, scientists, and drug development professionals, the selection of appropriate dyes and polymers is critical for product stability, efficacy, and aesthetics. This guide provides a comprehensive comparison of the performance of C.I. **Disperse Green 9** in polyester, nylon, and acrylic matrices against a viable alternative: a combination of C.I. Disperse Blue 60 and C.I. Disperse Yellow 54.

Disperse Green 9 is a monoazo disperse dye primarily used for dyeing polyester fibers, for which it provides a bright green shade with good fastness properties.^{[1][2]} Its small molecular size and lack of water-solubilizing groups make it suitable for penetrating the tightly packed molecular structure of polyester under high-temperature and high-pressure conditions.^{[1][2]} However, its performance can vary significantly when applied to other synthetic polymers such as nylon and acrylics.

As a direct alternative for achieving a green hue, a combination of a blue and a yellow disperse dye is often employed. For this comparison, we will consider C.I. Disperse Blue 60, an anthraquinone dye known for its brilliant turquoise shade and high lightfastness, and C.I. Disperse Yellow 54, a quinophthalone dye with good light and sublimation fastness.^{[3][4]}

Comparative Performance Data

The following tables summarize the key performance indicators of **Disperse Green 9** and the alternative dye combination in polyester, nylon, and acrylic polymer matrices. The data is compiled from various sources and represents typical performance characteristics.

Table 1: Performance of Disperse Dyes on Polyester (PET)

Performance Metric	C.I. Disperse Green 9	C.I. Disperse Blue 60 + C.I. Disperse Yellow 54 (Mixture)
Light Fastness (ISO 105-B02)	5[5]	7 (Blue)[6], Good (Yellow)[4]
Washing Fastness (ISO 105-C06)	4-5[5]	4-5 (Blue)[6]
Sublimation Fastness (ISO 105-P01)	4-5[5]	4-5 (Blue)[6], High (Yellow)[4]
Rubbing Fastness (ISO 105-X12)	Good	Good
Color Strength (K/S)	Good	Excellent

Table 2: Performance of Disperse Dyes on Nylon (Polyamide)

Performance Metric	C.I. Disperse Green 9	C.I. Disperse Blue 60 + C.I. Disperse Yellow 54 (Mixture)
Light Fastness (ISO 105-B02)	Moderate (Generally lower than on polyester)[7]	Good (Generally lower than on polyester)[8]
Washing Fastness (ISO 105-C06)	Fair to Good (Generally lower than on polyester)	Fair to Good (Generally lower than on polyester)
Sublimation Fastness (ISO 105-P01)	Good	Good
Rubbing Fastness (ISO 105-X12)	Good	Good
Color Strength (K/S)	Moderate	Good

Table 3: Performance of Disperse Dyes on Acrylic

Performance Metric	C.I. Disperse Green 9	C.I. Disperse Blue 60 + C.I. Disperse Yellow 54 (Mixture)
Light Fastness (ISO 105-B02)	Fair to Good	Good
Washing Fastness (ISO 105-C06)	Fair	Fair to Good
Sublimation Fastness (ISO 105-P01)	Good	Good
Rubbing Fastness (ISO 105-X12)	Fair to Good	Good
Color Strength (K/S)	Low to Moderate	Moderate to Good

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of disperse dyes on polymer matrices.

Dyeing Procedure (High-Temperature, High-Pressure Method)

- **Fabric Preparation:** Scour the polyester, nylon, or acrylic fabric with a solution of 2 g/L non-ionic detergent and 1 g/L soda ash at 60-70°C for 30-45 minutes to remove any impurities. Rinse thoroughly with warm and then cold water.
- **Dye Bath Preparation:** Prepare a dye bath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight). Add a dispersing agent (1 g/L) and acetic acid to adjust the pH to 4.5-5.5.
- **Dye Dispersion:** Disperse the required amount of dye (e.g., 1% on weight of fabric) in a small amount of cold water, then add it to the dye bath.
- **Dyeing Cycle:**
 - Immerse the prepared fabric in the dye bath at 60°C.

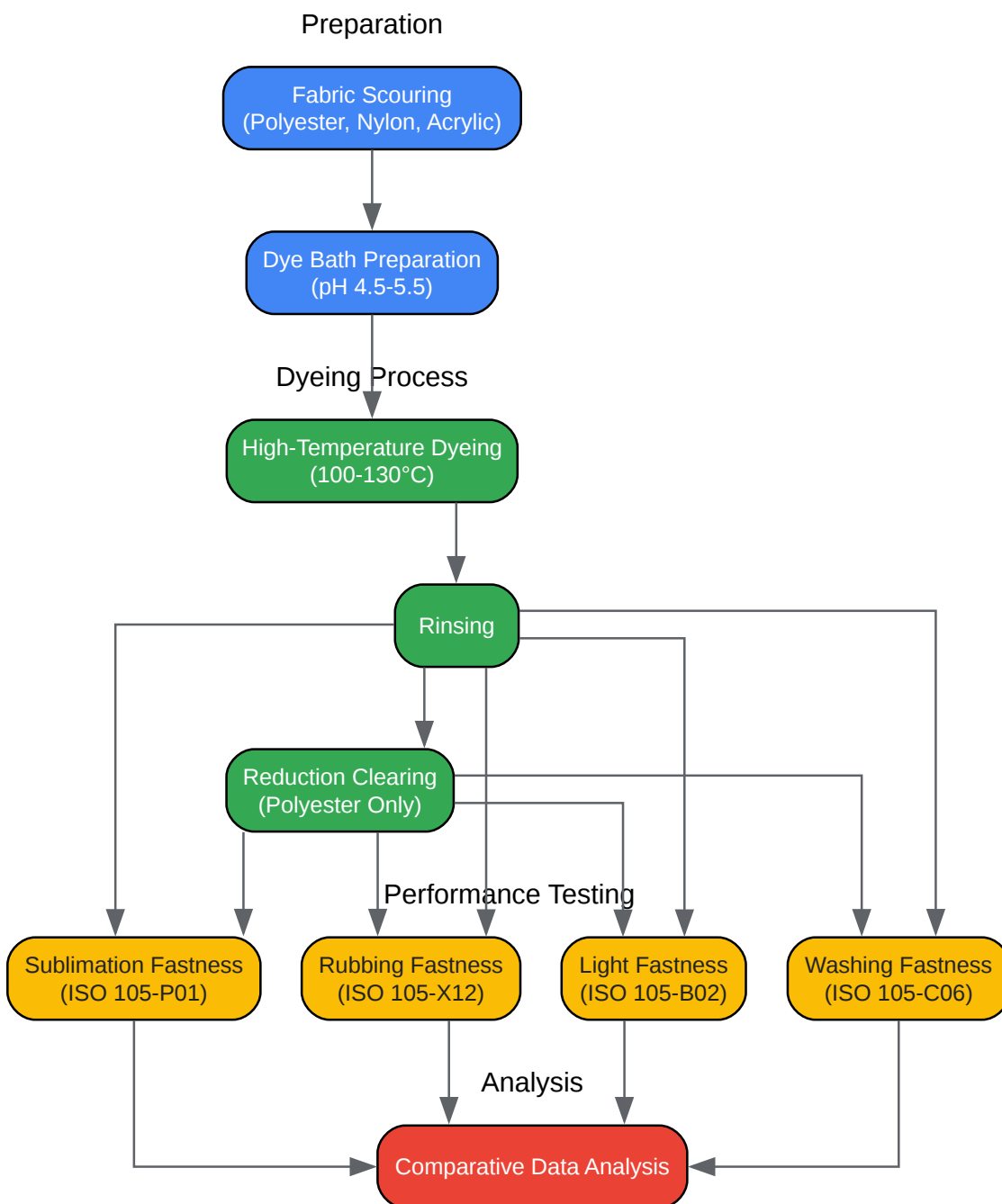
- Raise the temperature to 130°C for polyester (120°C for nylon, 100-105°C for acrylic) at a rate of 1.5-2.0°C per minute.
- Maintain the temperature for 45-60 minutes.
- Cool the dye bath to 70°C at a rate of 2.0-2.5°C per minute.
- Rinsing: Remove the dyed fabric and rinse with hot water, followed by cold water.
- Reduction Clearing (for Polyester): To improve wash fastness, treat the dyed polyester fabric with a solution of 2 g/L sodium hydrosulfite and 2 g/L caustic soda at 70-80°C for 15-20 minutes. Rinse thoroughly and neutralize with a weak acetic acid solution.

Fastness Testing

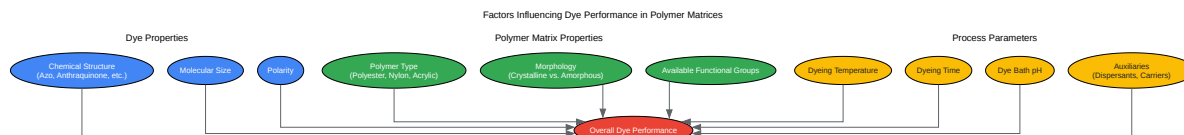
- Light Fastness (ISO 105-B02): Expose the dyed fabric samples to a xenon arc lamp under specified conditions of temperature and humidity. Simultaneously expose a set of blue wool standards. Evaluate the change in color of the samples by comparing them to the fading of the blue wool standards.
- Washing Fastness (ISO 105-C06): Place a dyed fabric sample in contact with a multifiber fabric strip. Agitate the composite specimen in a soap solution at a specified temperature (e.g., 60°C) for a set duration. Assess the color change of the dyed sample and the degree of staining on the multifiber strip using grey scales.
- Sublimation Fastness (ISO 105-P01): Place the dyed fabric between two undyed white fabrics and heat in a suitable apparatus at a specified temperature (e.g., 180°C) and pressure for 30 seconds. Evaluate the change in color of the original sample and the staining of the adjacent fabrics using grey scales.[9]
- Rubbing Fastness (ISO 105-X12): Rub a dry and a wet white cotton cloth over the dyed fabric surface using a crockmeter for a specified number of cycles. Assess the degree of color transfer to the white cloths using a grey scale for staining.

Visualizations

Experimental Workflow for Comparative Dye Performance Evaluation

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Caption: Workflow for evaluating dye performance.



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Caption: Key factors affecting dye performance.

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